

"Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate chemical properties"

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate |
| Cat. No.: | B597242 |

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An In-depth Technical Guide on **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate**: Chemical Properties and Synthetic Importance

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate is a heterocyclic organic compound with the chemical formula C₁₅H₁₉NO₃. While detailed public data on this specific molecule is limited, its structural motifs are of significant interest in medicinal chemistry and drug development. The piperidine scaffold is a common feature in many biologically active compounds, and the benzyl carbamate protecting group allows for versatile synthetic manipulations. This technical guide provides a summary of the known chemical properties of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** and explores its potential synthetic applications, particularly as a key intermediate in the development of pharmaceuticals.

Core Chemical Properties

The fundamental chemical and physical properties of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** are summarized in the table below. This data is essential for its handling, storage, and application in a laboratory setting.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₁₅ H ₁₉ NO ₃ |
| Molecular Weight | 261.32 g/mol |
| CAS Number | 1233932-12-1 |
| Boiling Point | 393.2±42.0°C (Predicted) |
| Storage Temperature | 2-8°C |

Synthetic Importance and Applications

Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry. Its primary documented application is as a precursor for the synthesis of calcium channel blockers, such as amlodipine and other dihydropyridine derivatives. The presence of the ketone functional group and the stereocenters at the 2 and 6 positions of the piperidine ring make it a versatile intermediate for creating a variety of nitrogen-containing heterocyclic compounds with potential therapeutic applications in cardiovascular diseases.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** is not readily available in the public domain, a plausible synthetic route can be proposed based on established organic chemistry principles and synthesis of related piperidone structures.

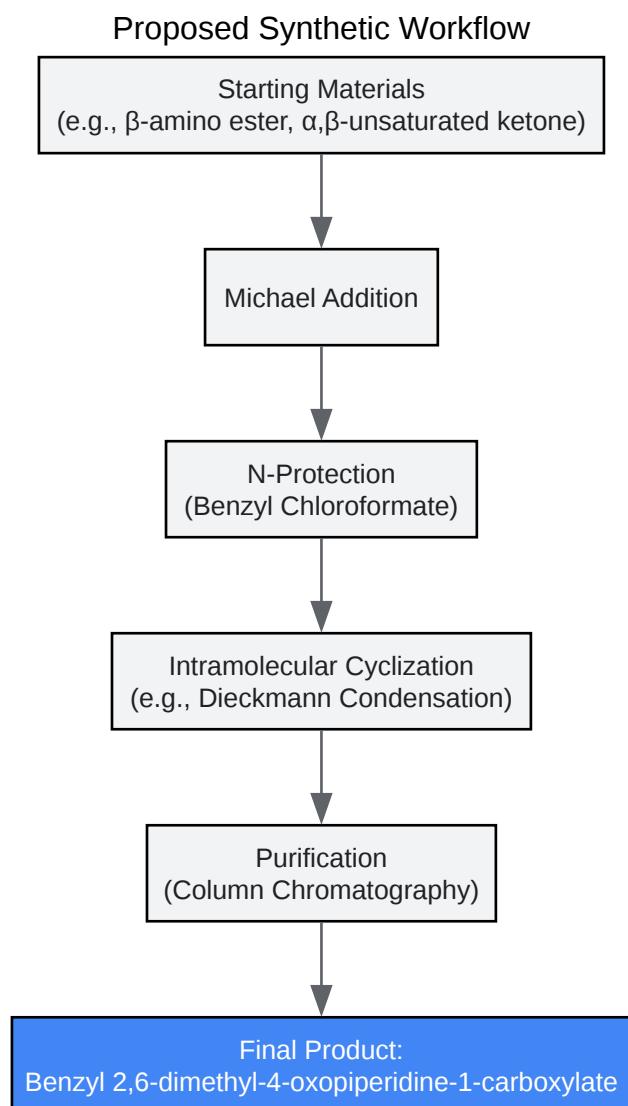
Proposed Synthetic Pathway:

A common method for the synthesis of substituted piperidones is the Dieckmann condensation or a variation thereof. A plausible multi-step synthesis for **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** could involve the following key steps:

- Starting Materials: The synthesis would likely begin with readily available starting materials, such as a β -amino ester and an α,β -unsaturated ketone.

- Michael Addition: A Michael addition of the β -amino ester to the α,β -unsaturated ketone would form a key intermediate.
- N-Protection: The secondary amine of the piperidine precursor would be protected with a benzyl chloroformate to introduce the benzyl carbamate group.
- Cyclization: An intramolecular cyclization, such as a Dieckmann condensation, would then be employed to form the 4-oxopiperidine ring.
- Purification: The final product would be purified using standard laboratory techniques such as column chromatography.

The following diagram illustrates a generalized workflow for such a synthesis.



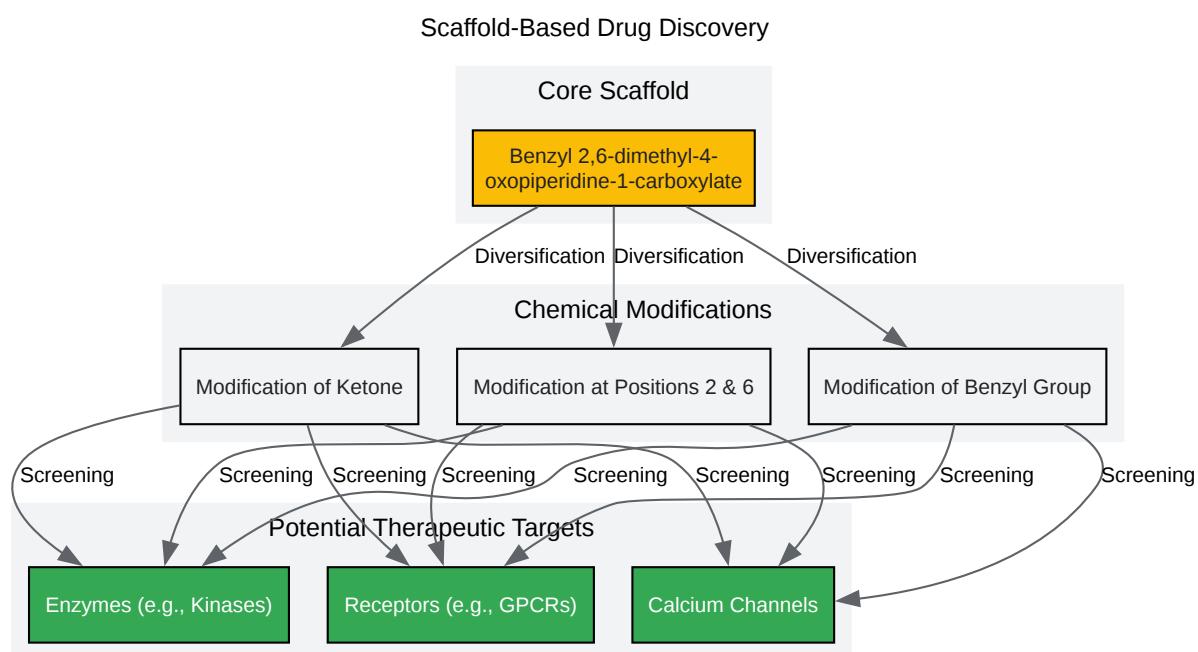
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Caption: A generalized workflow for the proposed synthesis of **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate**.

Role in Drug Discovery

The piperidine ring system is a "privileged scaffold" in medicinal chemistry, meaning it is a structural framework that is frequently found in biologically active compounds. The versatility of the piperidine core allows for the introduction of various functional groups at different positions, leading to a wide range of pharmacological activities. **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate**, as a functionalized piperidine derivative, represents a valuable starting point for the development of new therapeutic agents.

The following diagram illustrates the concept of using a core scaffold like the one in **Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate** for generating a library of potential drug candidates.



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Caption: The use of a core scaffold for generating diverse compounds to target various biological molecules.

Conclusion

Benzyl 2,6-dimethyl-4-oxopiperidine-1-carboxylate is a valuable chemical intermediate with established applications in the synthesis of cardiovascular drugs. While comprehensive data on the compound itself is not widely published, its structural features and the known biological significance of the piperidine scaffold underscore its importance for researchers in drug discovery and organic synthesis. The proposed synthetic strategies and the conceptual framework for its use in generating compound libraries provide a solid foundation for further investigation and application of this and related molecules in the development of novel therapeutics.

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